

Application Notes and Protocols for Apoptosis Induction Analysis with Dhodh-IN-16

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Compound of Interest

Compound Name: Dhodh-IN-16

Cat. No.: B15611811

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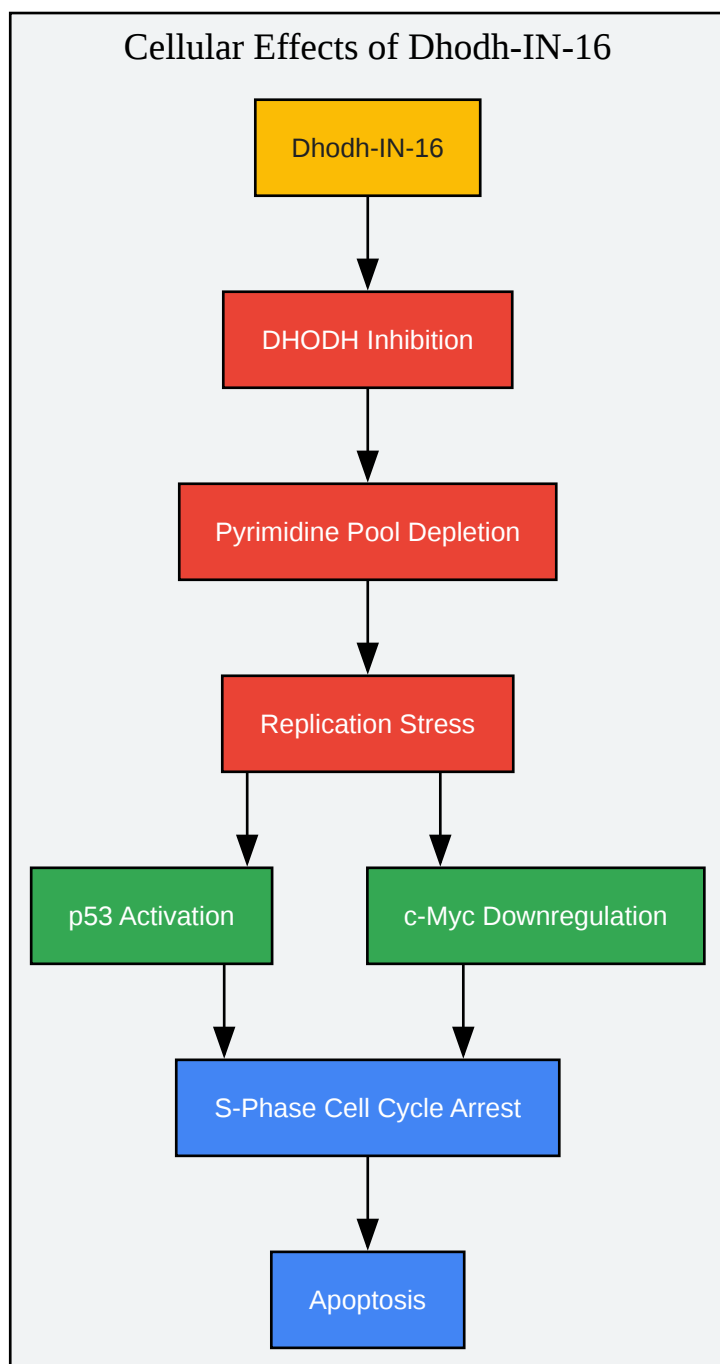
For Researchers, Scientists, and Drug Development Professionals

Introduction

Dhodh-IN-16 is a highly potent and specific inhibitor of human dihydroorotate dehydrogenase (DHODH), a critical enzyme in the de novo pyrimidine biosynthesis pathway.^{[1][2]} This pathway is essential for the synthesis of DNA and RNA, and its upregulation is a hallmark of rapidly proliferating cells, including cancer cells.^{[3][4][5]} By inhibiting DHODH, **Dhodh-IN-16** depletes the intracellular pool of pyrimidines, leading to a state of "pyrimidine starvation."^[6] This metabolic stress triggers a cascade of cellular events, including cell cycle arrest and programmed cell death (apoptosis), making it a promising agent for therapeutic investigation.^{[4][7][8]} These application notes provide a comprehensive guide to analyzing apoptosis induced by **Dhodh-IN-16**, including detailed experimental protocols, quantitative data, and visual representations of the underlying signaling pathways and experimental workflows.

Mechanism of Action and Signaling Pathway

Dhodh-IN-16 exerts its pro-apoptotic effects by inhibiting the fourth and rate-limiting step in de novo pyrimidine synthesis, the conversion of dihydroorotate to orotate.^{[6][7]} The resultant pyrimidine depletion leads to replication stress and the activation of DNA damage response pathways.^[4] This can subsequently lead to the activation of the tumor suppressor protein p53 and the downregulation of the oncogene c-Myc.^{[3][7]} The culmination of these events is the induction of cell cycle arrest, primarily in the S-phase, and the initiation of the apoptotic cascade.^{[4][7][8]}



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Caption: Signaling pathway of **Dhodh-IN-16**-induced apoptosis.

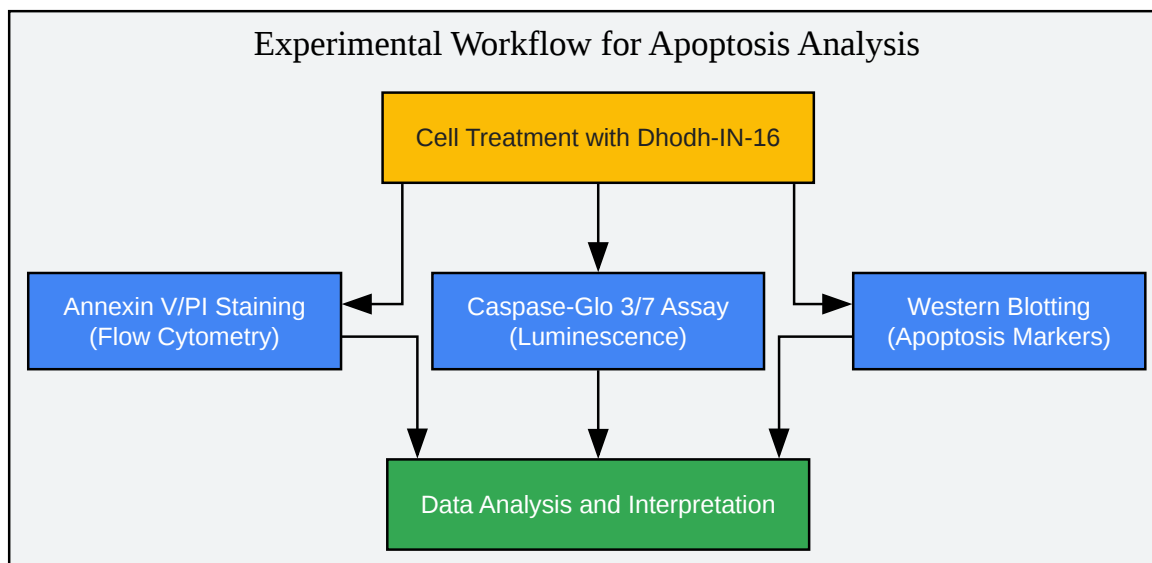
Quantitative Data

The potency of **Dhodh-IN-16** has been determined in both enzymatic and cell-based assays. This data is crucial for designing experiments to study its apoptotic effects.

Target/Cell Line	Assay Type	Parameter	Value	Reference
Human DHODH	Enzymatic Assay	IC50	0.396 nM	[3][7][9]
MOLM-13 (Acute Myeloid Leukemia)	Cell Viability (CellTiter-Glo)	IC50	0.2 nM	[3][4][9]

Experimental Protocols

To effectively study the induction of apoptosis by **Dhodh-IN-16**, a series of well-established assays should be performed. The following protocols provide detailed methodologies for these key experiments.



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